

Part 1: Chemical Identity & Physicochemical Characterization[2]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Phosphomycin calcium*

CAS No.: 25992-22-7

Cat. No.: B10762075

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Fosfomycin Calcium is the calcium salt of [(2R,3S)-3-methyloxiran-2-yl]phosphonic acid.[1][2][3][4][5][6][7] Its efficacy relies entirely on the integrity of the epoxide ring, which is sterically strained and chemically reactive.

Table 1: Chemical Identity Specifications

Parameter	Specification
Generic Name	Fosfomycin Calcium (Phosphomycin Calcium)
CAS Number (Monohydrate)	26469-67-0 (Primary Pharmaceutical Form)
CAS Number (Anhydrous)	26016-98-8
Molecular Formula	(Monohydrate)
Molecular Weight	194.14 g/mol (Monohydrate); 176.12 g/mol (Anhydrous)
Appearance	White to off-white crystalline powder
Solubility	Slightly soluble in water; practically insoluble in methanol/ethanol
pH (0.4% Suspension)	8.5 – 10.5

Structural Insight: The molecule features a reactive epoxide ring (oxirane) fused to a phosphonic acid group. This epoxide is the "warhead" responsible for its bactericidal activity. In the calcium salt form, the phosphonic acid moiety is neutralized by calcium (

), which significantly reduces its water solubility compared to the disodium salt. This reduced solubility is a deliberate design choice to mask the unpleasant taste inherent to the molecule, making it suitable for pediatric suspensions.

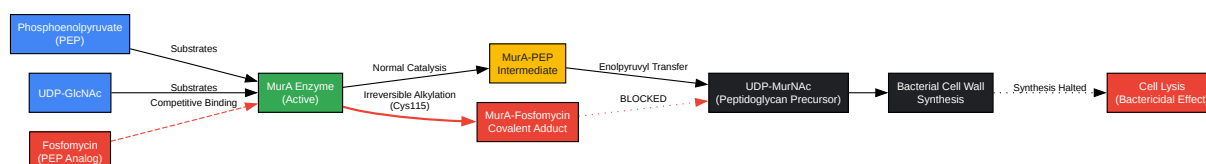
Part 2: Mechanism of Action (MurA Inhibition)[10]

Expertise & Causality: Fosfomycin acts as a structural analogue of phosphoenolpyruvate (PEP).[8][9] In bacterial cell wall synthesis, the enzyme MurA (UDP-N-acetylglucosamine enolpyruvyl transferase) catalyzes the transfer of the enolpyruvyl group from PEP to UDP-N-acetylglucosamine (UDP-GlcNAc).[10][9][11][12] This is the first committed step in peptidoglycan biosynthesis.[10][9][11]

Fosfomycin enters the active site of MurA and, due to its structural similarity to PEP, positions its epoxide ring near the active site cysteine residue (Cys115 in *E. coli*). The thiol group of the cysteine attacks the epoxide carbon, resulting in ring opening and the formation of a stable,

covalent adduct. This irreversibly inactivates the enzyme, halting cell wall synthesis and leading to bacterial cell lysis.[10][9]

Diagram 1: MurA Inhibition Pathway The following diagram illustrates the competitive inhibition mechanism where Fosfomycin intercepts the peptidoglycan synthesis pathway.



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Caption: Figure 1. Mechanism of Action. Fosfomycin mimics PEP, covalently binding to MurA and halting peptidoglycan biosynthesis.[10][11][12]

Part 3: Analytical Methodologies & Experimental Protocols

The Detection Challenge: A critical technical hurdle in analyzing Fosfomycin Calcium is its lack of a UV-absorbing chromophore. Standard HPLC-UV methods are ineffective without derivatization. Therefore, modern protocols utilize Refractive Index (RI) detection or Evaporative Light Scattering Detection (ELSD), or alternatively, Ion Chromatography (IC) with suppressed conductivity.

Protocol: HPLC Assay with Refractive Index Detection Note: This protocol aligns with principles found in EP/USP monographs but is optimized for modern column stability.

1. Reagents & Mobile Phase Preparation:

- Buffer: 10.8 g/L Sodium Dihydrogen Phosphate ()

- Mobile Phase: Mix Buffer with Acetonitrile (95:5 v/v). Adjust pH to 6.0 with Phosphoric Acid.
- Rationale: The phosphate buffer maintains the ionization state of the phosphonic acid group, while the low percentage of acetonitrile prevents microbial growth and modifies elution slightly without precipitating the buffer.

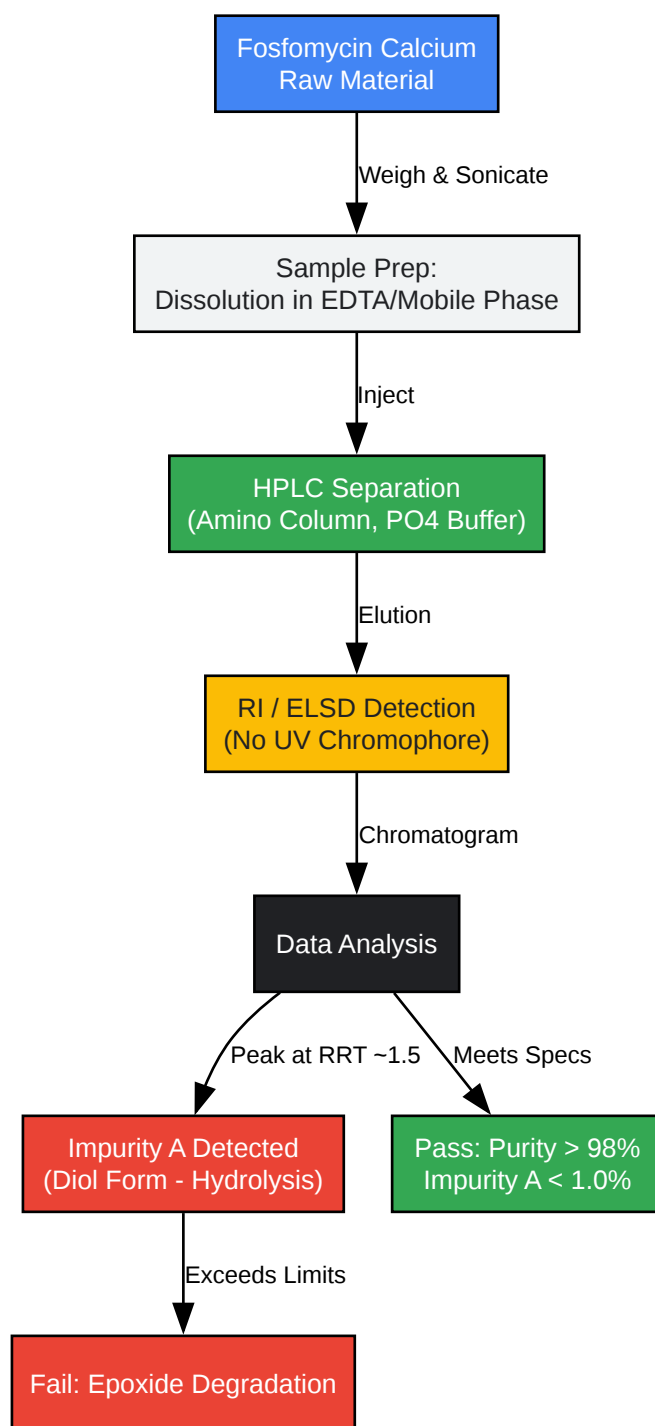
2. Chromatographic Conditions:

- Column: Amino () bonded silica column (e.g., 250 mm x 4.6 mm, 5 μ m).
- Temperature: 35°C (Critical for RI detector stability).
- Flow Rate: 1.0 mL/min.[13]
- Detector: Refractive Index (RI) Detector.
- Injection Volume: 10-20 μ L.

3. Sample Preparation (Self-Validating Step):

- Solvent: Mobile Phase.
- Stock Solution: Dissolve 200 mg Fosfomycin Calcium in 50 mL solvent. Note: Due to low solubility, sonication for 15 minutes is mandatory.
- Clarification: Filter through a 0.45 μ m nylon filter.
- Validation Check: The calcium salt may react with phosphate in the mobile phase to form insoluble calcium phosphate. If precipitation occurs, replace the dissolving solvent with 0.2M Disodium EDTA to sequester calcium before injection.

Diagram 2: Analytical Workflow & Impurity Profiling The following workflow outlines the QC process, specifically highlighting the detection of Impurity A (the hydrolysis product), which indicates degradation of the epoxide ring.



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Caption: Figure 2. Analytical workflow focusing on the detection of the hydrolysis degradation product (Impurity A).

Part 4: Drug Development Considerations

1. Salt Selection & Bioavailability: Fosfomycin Calcium is chosen primarily for oral suspensions.

- Tromethamine Salt: High water solubility, high bioavailability (~40%), used for soluble sachets (Monurol).
- Calcium Salt: Low solubility, lower bioavailability (~20-30%).
- Development Logic: The calcium salt is practically tasteless compared to the bitter tromethamine salt. For pediatric or geriatric suspensions where compliance is driven by palatability, the calcium salt is preferred despite the bioavailability penalty. Formulators must account for this by adjusting the dose load (often 500mg - 1g range) to achieve therapeutic plasma concentrations.

2. Stability & Formulation: The epoxide ring is susceptible to hydrolysis in acidic conditions (stomach acid).

- Formulation Strategy: Enteric coating or buffering agents are rarely used with the calcium salt because it is usually administered as a dry powder for suspension. However, the suspension pH upon reconstitution must be maintained near neutral (pH 6-8) to prevent ring opening before absorption.
- Impurity A (1,2-dihydroxypropyl phosphonate): This is the primary degradation product. It is pharmacologically inactive. QC protocols must strictly monitor this peak as it directly correlates with loss of potency.

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- To cite this document: BenchChem. [Part 1: Chemical Identity & Physicochemical Characterization[2]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10762075/docs#part-1-chemical-identity-physicochemical-characterization-2\]](https://www.benchchem.com/product/b10762075/docs#part-1-chemical-identity-physicochemical-characterization-2)

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